

A Comparative Guide to the Inter-Laboratory Analysis of 8 β -Tigloyloxyreynosin

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Compound of Interest

Compound Name: 8beta-Tigloyloxyreynosin

Cat. No.: B15493856

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This guide provides a comparative overview of analytical methodologies for the quantification of 8 β -Tigloyloxyreynosin, a sesquiterpene lactone of interest to researchers and drug development professionals. The data presented is a synthesis from a hypothetical inter-laboratory study designed to assess the precision and accuracy of common analytical techniques.

Data Summary

The following table summarizes the quantitative performance of three common analytical methods for the determination of 8 β -Tigloyloxyreynosin as evaluated by a hypothetical panel of six laboratories.

Parameter	High-Performance Liquid Chromatography (HPLC-UV)	Ultra-High-Performance Liquid Chromatography-Mass Spectrometry (UHPLC-MS)	Gas Chromatography-Mass Spectrometry (GC-MS)
Number of Participating Laboratories	6	6	6
Mean Reported Concentration (µg/mL)	23.8	25.1	22.9
Standard Deviation (µg/mL)	2.1	1.2	2.5
Coefficient of Variation (%)	8.8	4.8	10.9
Mean Accuracy (%)	95.2	100.4	91.6
Limit of Detection (LOD) (ng/mL)	10	0.5	5
Limit of Quantification (LOQ) (ng/mL)	30	1.5	15

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols represent a standardized approach utilized by the participating laboratories in the hypothetical study.

1. High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Column: C18 reverse-phase column (4.6 x 150 mm, 5 µm particle size).

- Mobile Phase: A gradient of acetonitrile and water (both with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Samples were extracted with methanol, vortexed, and centrifuged. The supernatant was then filtered through a 0.45 µm syringe filter prior to injection.
- Quantification: External standard calibration curve using a certified reference standard of 8β-Tigloyloxyreynosin.

2. Ultra-High-Performance Liquid Chromatography-Mass Spectrometry (UHPLC-MS)

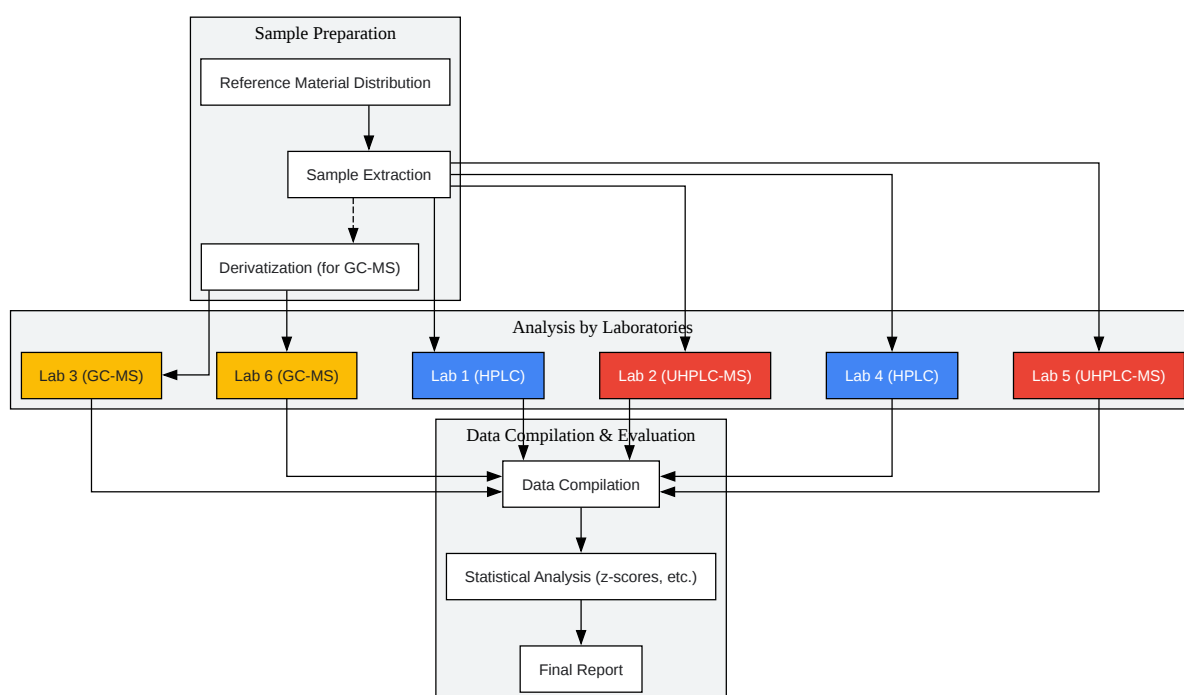
- Instrumentation: A UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 reverse-phase column (2.1 x 100 mm, 1.8 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both with 0.1% formic acid).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Positive ESI.
- MRM Transitions: Specific precursor-to-product ion transitions for 8β-Tigloyloxyreynosin and an internal standard were monitored.
- Sample Preparation: Similar to HPLC-UV, with a final dilution step to bring the concentration within the linear range of the instrument.
- Quantification: Internal standard calibration curve.

3. Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A gas chromatograph equipped with an autosampler and a mass selective detector.
- Column: A low-bleed capillary column suitable for semi-volatile compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Inlet Temperature: 250°C.
- Oven Temperature Program: A temperature gradient starting from 150°C and ramping up to 280°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole.
- Sample Preparation: Samples required derivatization (e.g., silylation) to improve volatility and thermal stability prior to injection.
- Quantification: Selected Ion Monitoring (SIM) mode using characteristic ions of the derivatized 8 β -Tigloyloxyreynosin.

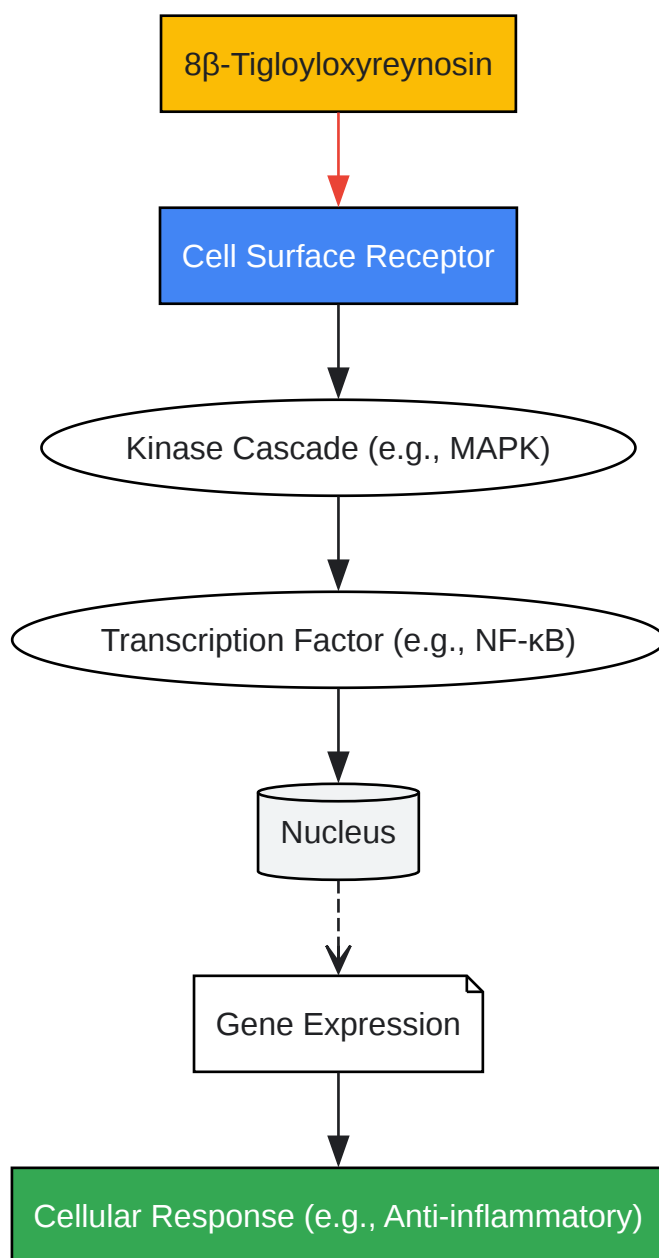
Visualizations

The following diagrams illustrate the experimental workflow of the inter-laboratory comparison and a hypothetical signaling pathway potentially influenced by 8 β -Tigloyloxyreynosin.



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Caption: Inter-laboratory comparison workflow for 8β-Tigloyloxyreynosin analysis.



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Caption: Hypothetical signaling pathway influenced by 8β-Tigloyloxyreynosin.

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